

Physical properties of 3-Ethoxy-3-oxo-2-phenylpropanoic acid

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Compound of Interest

Compound Name: 3-Ethoxy-3-oxo-2-phenylpropanoic acid

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An In-depth Technical Guide to the Physical Properties of **3-Ethoxy-3-oxo-2-phenylpropanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-Ethoxy-3-oxo-2-phenylpropanoic acid**. The information is compiled from various sources and is intended to support research, development, and quality control activities.

Chemical Identity

- IUPAC Name: **3-ethoxy-3-oxo-2-phenylpropanoic acid**[\[1\]](#)
- Synonyms: 2-Phenyl-malonic acid monoethyl ester, Ethyl hydrogen phenylmalonate, Phenyl(ethoxycarbonyl)acetic acid[\[1\]](#)
- CAS Number: 17097-90-4[\[1\]](#)
- Molecular Formula: C₁₁H₁₂O₄[\[1\]](#)
- Molecular Weight: 208.21 g/mol [\[1\]](#)
- Chemical Structure:

3-Ethoxy-3-oxo-2-phenylpropanoic acid

C₁₁H₁₂O₄[Click to download full resolution via product page](#)

Caption: Chemical structure of **3-Ethoxy-3-oxo-2-phenylpropanoic acid**.

Quantitative Physical Properties

The following table summarizes the key physical properties of **3-Ethoxy-3-oxo-2-phenylpropanoic acid**.

Property	Value	Source
Melting Point	78 °C	[2]
Boiling Point	299 °C	[2]
XLogP3 (Computed)	1.9	[1]
Topological Polar Surface Area	63.6 Å ²	[1]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	3	[3]
Rotatable Bond Count	4	[3]

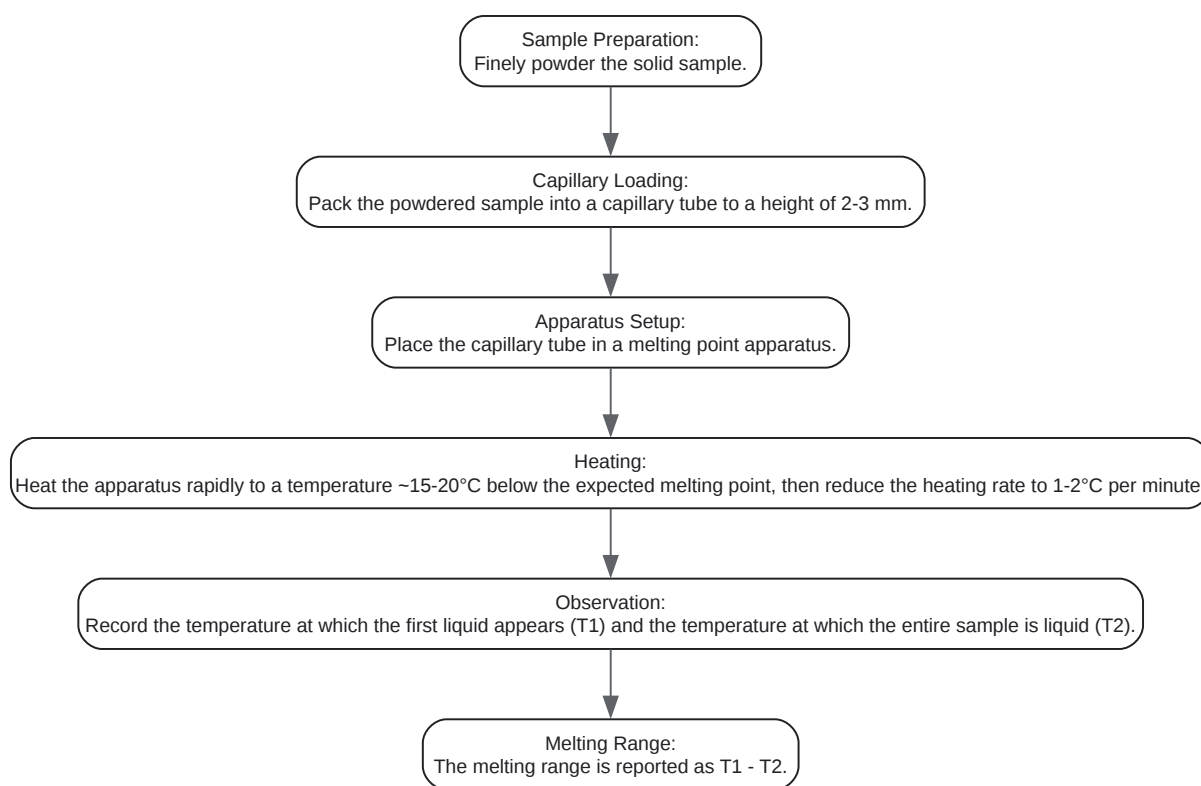
Note: Specific experimental data for solubility in common solvents and pKa are not readily available in the public domain. The XLogP3 value is a computed measure of lipophilicity.

Experimental Protocols for Physical Property Determination

Detailed methodologies for determining key physical properties of organic compounds like **3-Ethoxy-3-oxo-2-phenylpropanoic acid** are outlined below.

Melting Point Determination

The melting point is a critical indicator of purity for a solid compound.



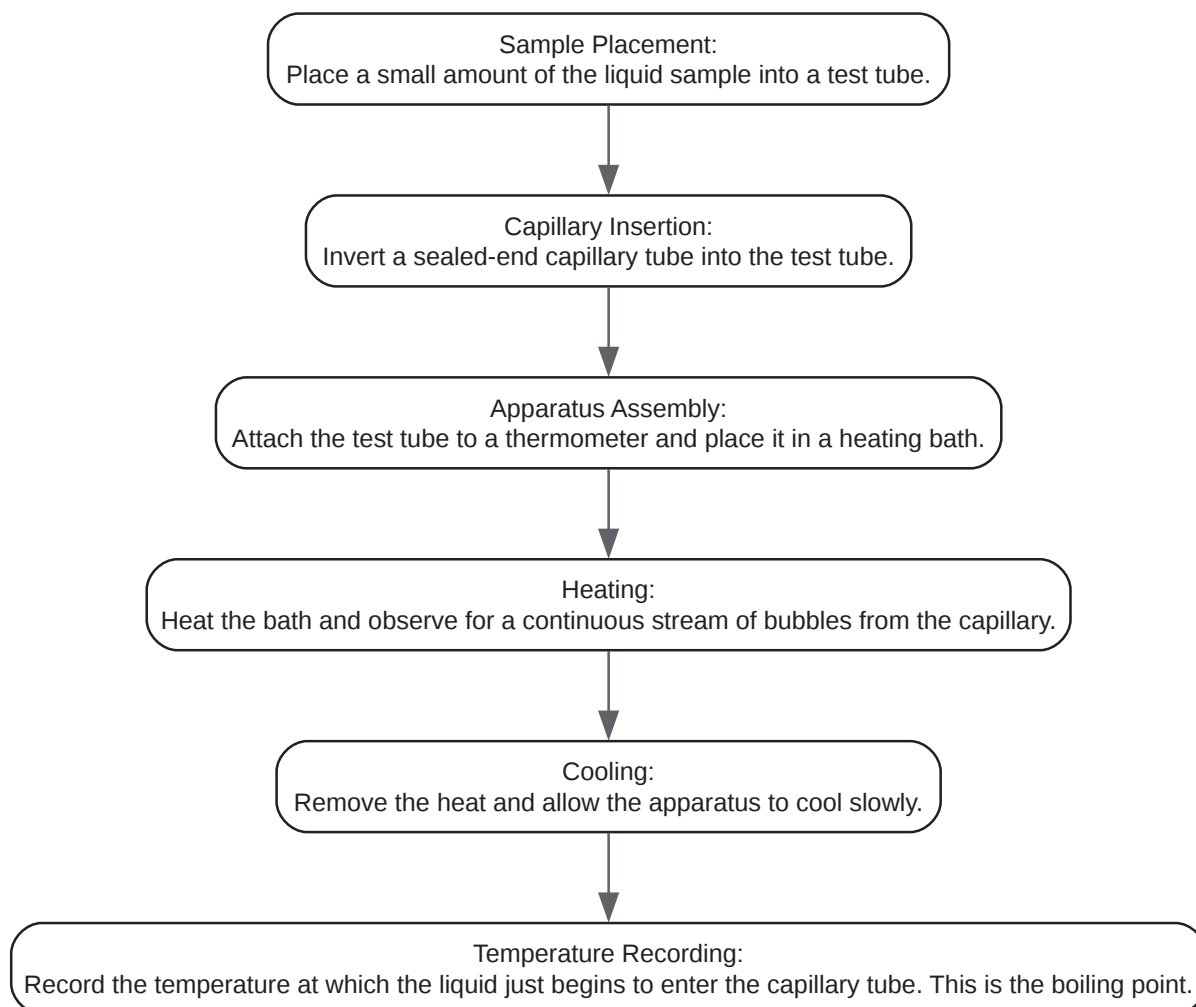
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Caption: Experimental workflow for melting point determination.

Boiling Point Determination

For liquid compounds, the boiling point is a key characteristic. As **3-Ethoxy-3-oxo-2-phenylpropanoic acid** is a solid at room temperature, its boiling point is determined at

reduced pressure to prevent decomposition.



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Caption: Experimental workflow for boiling point determination.

Solubility Determination

Understanding the solubility profile is crucial for handling, formulation, and biological studies.

Protocol:

- **Solvent Selection:** Choose a range of solvents with varying polarities (e.g., water, ethanol, acetone, dimethyl sulfoxide (DMSO)).

- **Sample Preparation:** Weigh a precise amount of **3-Ethoxy-3-oxo-2-phenylpropanoic acid** (e.g., 10 mg).
- **Dissolution:** Add a measured volume of the selected solvent (e.g., 1 mL) to the sample in a vial.
- **Agitation:** Vigorously shake or vortex the vial for a set period (e.g., 1-2 minutes).
- **Observation:** Visually inspect for the complete dissolution of the solid.
- **Quantification (if necessary):** If the compound dissolves, incrementally add more solute until saturation is reached. If it does not dissolve, incrementally add more solvent. The solubility can then be expressed in terms of mg/mL or mol/L.

pKa Determination

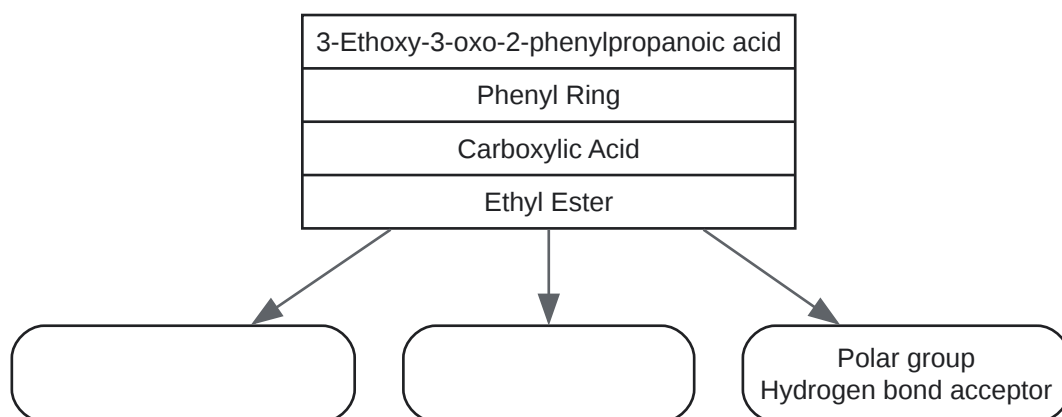
The acid dissociation constant (pKa) is a measure of the acidity of a compound.

Potentiometric Titration Protocol:

- **Solution Preparation:** Prepare a standard solution of **3-Ethoxy-3-oxo-2-phenylpropanoic acid** of known concentration in a suitable solvent (e.g., a water-ethanol mixture).
- **Titration Setup:** Place the solution in a beaker with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** Slowly add a standardized solution of a strong base (e.g., NaOH) in small, known increments.
- **Data Collection:** Record the pH of the solution after each addition of the titrant.
- **Data Analysis:** Plot the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point (the point where half of the acid has been neutralized).

Structure-Property Relationships

The physical properties of **3-Ethoxy-3-oxo-2-phenylpropanoic acid** are directly related to its molecular structure.



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Caption: Influence of functional groups on physical properties.

- **Phenyl Ring:** The nonpolar phenyl group contributes to the compound's moderate lipophilicity, as indicated by the computed XLogP3 value of 1.9.[1] This suggests some solubility in nonpolar organic solvents.
- **Carboxylic Acid:** The carboxylic acid moiety is a key functional group that can donate a proton, making the molecule acidic. It also serves as a hydrogen bond donor, which can influence its melting and boiling points.
- **Ethyl Ester:** The ethyl ester group is polar and contains hydrogen bond acceptors (the oxygen atoms). This group contributes to the overall polarity of the molecule.

This technical guide provides a foundation for understanding the physical properties of **3-Ethoxy-3-oxo-2-phenylpropanoic acid**. For further, more specific applications, it is recommended to perform experimental validation of these properties.

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References

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- 2. 3-Ethoxy-3-oxo-2-phenylpropanoic acid | 17097-90-4 | SAA09790 [biosynth.com]
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